

Navigating the Safety Landscape of 2-sec-Butylcyclohexanone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-sec-Butylcyclohexanone

Cat. No.: B081716

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **2-sec-Butylcyclohexanone** (CAS No. 14765-30-1). Designed for laboratory and drug development settings, this document synthesizes critical data on physicochemical properties, hazard classifications, personal protective equipment, emergency procedures, and toxicological profiles to ensure safe handling and mitigate risk.

Core Safety & Physicochemical Data

Quantitative data for **2-sec-Butylcyclohexanone** has been aggregated from multiple safety data sheets and chemical databases to provide a clear and concise reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O	[1][2][3][4][5]
Molecular Weight	154.25 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1][3][4][5][6]
Odor	Woody, camphoraceous, somewhat musty, minty odor	[1][2][4][7]
Boiling Point	76-78 °C @ 8 mm Hg	[1][2][3][7]
Flash Point	181 °F (82.8 °C)	[2][4]
Density	0.911 - 0.917 g/mL at 25 °C	[1][2][3][7]
Water Solubility	566 - 577 mg/L @ 20 °C	[1][2][3][4]
Vapor Pressure	5.52 hPa @ 20°C	[2][4]
Refractive Index	1.454 - 1.461	[1][2][3][7]
LogP	3.2 @ 35°C	[2][4]

Hazard Identification and GHS Classification

The hazard classification for **2-sec-Butylcyclohexanone** presents some variability across different suppliers. While many sources report that the substance does not meet the criteria for GHS hazard classification, others assign specific warnings.[1] It is crucial for users to consult the specific Safety Data Sheet (SDS) provided with their product.

Commonly Reported GHS Classifications:

- Thermo Fisher Scientific:
 - Hazard Statements: H227 - Combustible liquid, H303 - May be harmful if swallowed.[6]
 - Signal Word: Warning.[6]
- TCI Chemicals & other sources:

- Not classified as a hazardous substance or mixture.[1][8] No hazard pictogram, signal word, or hazard statements required.[8]

Precautionary Statements (when classified as hazardous):

- Prevention:
 - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[6]
 - P270: Do not eat, drink or smoke when using this product.[6][9]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- Response:
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.[6]
 - P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[6]
- Storage:
 - P403 + P235: Store in a well-ventilated place. Keep cool.[6]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[6]

Toxicological Profile

Toxicological data indicates a low level of concern for **2-sec-Butylcyclohexanone** under normal use conditions.

Endpoint	Result	Source(s)
Acute Oral Toxicity	Category 5; May be harmful if swallowed.[6]	[6]
Dermal Toxicity (Rabbit)	LD50: > 5 g/kg (5000 mg/kg). [2][4][7]	[2][4][7]
Genotoxicity	Considered non-clastogenic in an in vitro micronucleus test and does not present a concern for genotoxic potential.[10]	[10]
Repeated Dose Toxicity	A study on Wistar rats showed a derived No Observed Adverse Effect Level (NOAEL) of 50.3 mg/kg/day. The Margin of Exposure (MOE) is considered adequate at current use levels.[10]	[10]
Reproductive Toxicity	The MOE for reproductive toxicity is considered adequate at the current level of use.[10]	[10]
Skin Sensitization	Not considered a skin sensitizer based on existing data.[10] Negative results in in vitro direct peptide reactivity assay (DPRA) and KeratinoSens.[10]	[10]
Environmental	Contains no substances known to be hazardous to the environment or not degradable in wastewater treatment plants. [6] Not found to be Persistent, Bioaccumulative, and Toxic (PBT).[8][10]	[6][8][10]

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) determined "no safety concern at current levels of intake when used as a flavouring agent".[\[1\]](#)

Experimental Protocols: Summary of Repeated Dose Toxicity Study (OECD 422)

While the full experimental protocol is proprietary, a summary of the methodology for the key repeated dose toxicity study is as follows:

- Guideline: OECD Guideline 422 (Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test) and Good Laboratory Practice (GLP) compliant.[\[10\]](#)
- Test System: 10 Wistar Hans rats per sex per dose group.[\[10\]](#)
- Administration: The test material, **2-sec-butylcyclohexanone** (purity >97%), was administered orally through the diet.[\[10\]](#)
- Dosage Levels: 0, 650, 2000, and 6000 ppm.[\[10\]](#)
- Mean Daily Intake:
 - 650 ppm: 48 mg/kg/day (males), 88 mg/kg/day (females).[\[10\]](#)
 - 2000 ppm: 151 mg/kg/day (males), 226 mg/kg/day (females).[\[10\]](#)
 - 6000 ppm: 377 mg/kg/day (males), 508 mg/kg/day (females).[\[10\]](#)
- Derived NOAEL: The study derived a No Observed Adverse Effect Level (NOAEL) of 151 mg/kg/day, which was adjusted with a safety factor to 50.3 mg/kg/day for risk assessment.[\[10\]](#)

Handling and Storage

Proper handling and storage are paramount to ensuring laboratory safety.

- Handling:

- Wear personal protective equipment as specified in the section below.[\[6\]](#)[\[8\]](#)
- Ensure adequate ventilation, using local exhaust if necessary.[\[8\]](#)[\[11\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)
- Take precautionary measures against static discharge.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)[\[11\]](#)[\[12\]](#)
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)[\[8\]](#)[\[12\]](#)
 - Keep away from heat, sparks, and flame.[\[6\]](#)[\[11\]](#)[\[12\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.[\[12\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **2-sec-Butylcyclohexanone**:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (in compliance with OSHA's 29 CFR 1910.133 or European Standard EN166).[\[6\]](#)[\[11\]](#)[\[12\]](#)
- Skin Protection:
 - Gloves: Wear suitable protective gloves. Nitrile rubber, Neoprene, and PVC are often recommended, but always check manufacturer recommendations for chemical compatibility.[\[6\]](#)
 - Clothing: Long-sleeved clothing is recommended.[\[6\]](#) Wear appropriate protective clothing to prevent skin exposure.[\[11\]](#)[\[12\]](#)
- Respiratory Protection: Generally not required under normal use with adequate ventilation.[\[6\]](#)[\[12\]](#) If needed, follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149.[\[11\]](#)

Emergency Procedures

First Aid Measures:

- If Swallowed: Clean mouth with water and drink plenty of water afterwards.[6] Call a POISON CENTER or doctor if you feel unwell.[6][8] Do NOT induce vomiting.[11]
- If Inhaled: Remove to fresh air. Get medical attention if symptoms occur.[6][8] If breathing is difficult, give oxygen.[11]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[6] Get medical attention if symptoms occur.[6][8]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6]

Fire-Fighting Measures:

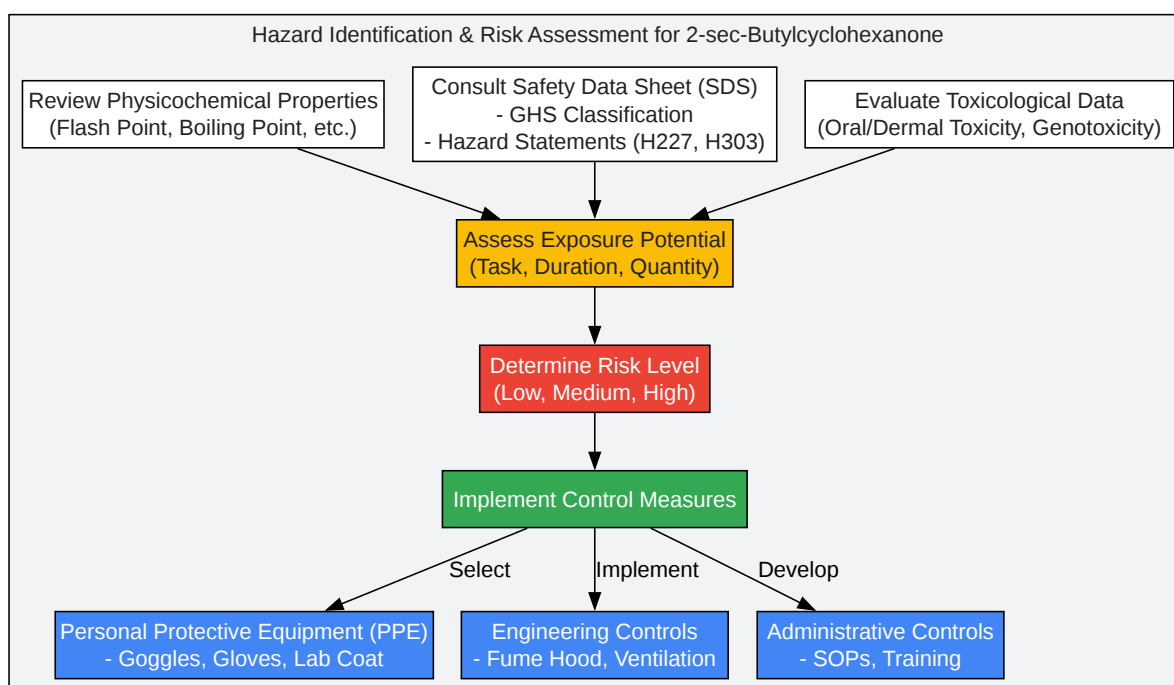
- Suitable Extinguishing Media: Carbon dioxide (CO₂), dry chemical powder, water spray, or alcohol-resistant foam.[6][11][12] Water mist may be used to cool closed containers.[6]
- Specific Hazards: The material is combustible and containers may explode when heated.[6] Vapors are heavier than air and may spread along floors.[9]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[6][11][12]

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation.[6][8] Use personal protective equipment as required.[6][8] Remove all sources of ignition.[6][11]
- Environmental Precautions: Should not be released into the environment.[6] Prevent product from entering drains.[8]
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[11]

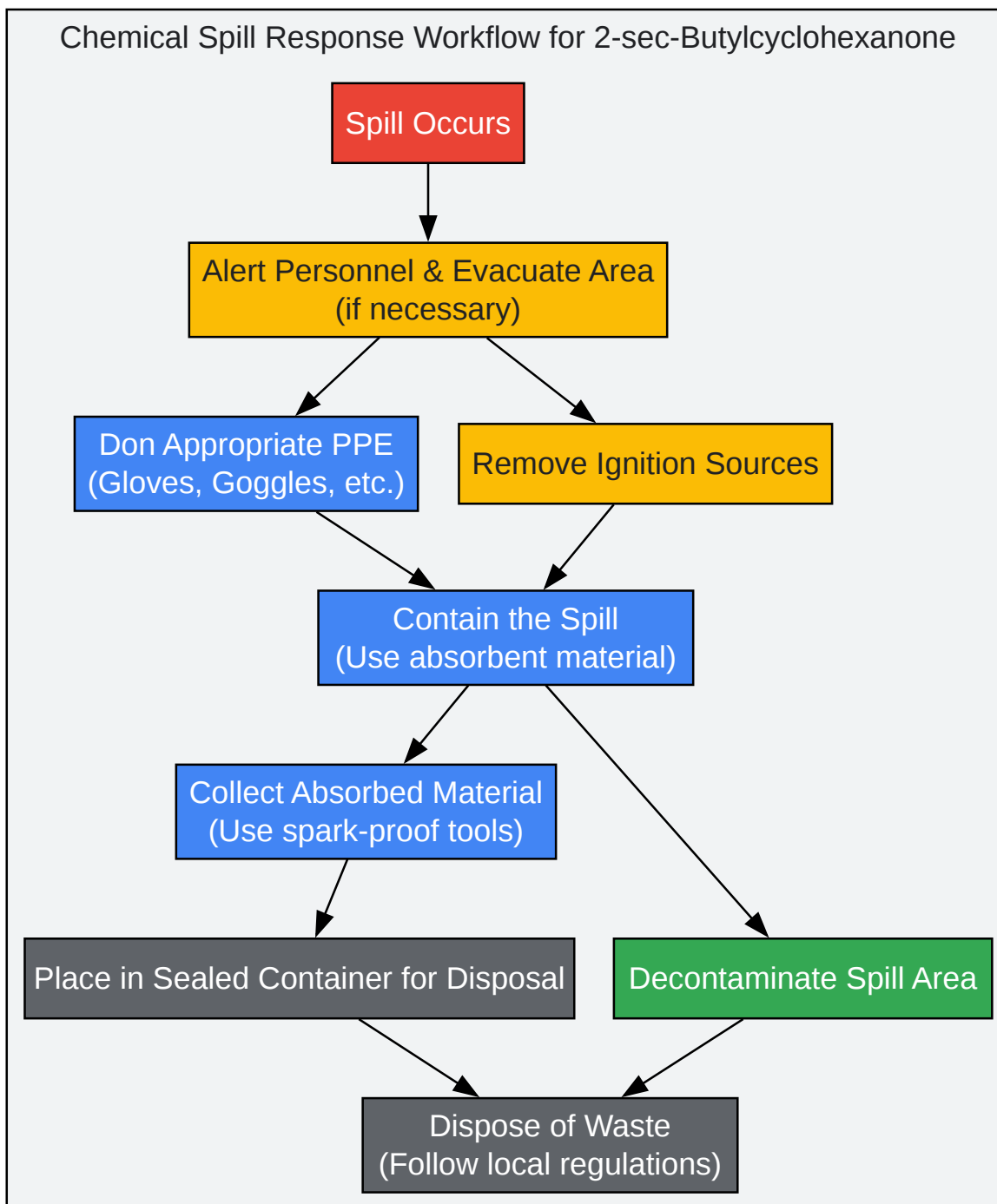
Visual Workflow and Logic Diagrams

To further aid in the safe handling of this compound, the following diagrams illustrate key safety workflows and logical relationships.



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Caption: Logical flow for hazard identification and risk assessment.



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Caption: Step-by-step workflow for handling a chemical spill.

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